

# Glycyclamide analytical method validation

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## Compound Focus: Glycyclamide

CAS No.: 664-95-9

Cat. No.: S529045

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## Chemical Profile of Glycyclamide

The table below summarizes the basic identifying information and properties of **glycyclamide** from the search results, which can serve as a starting point for method development [1] [2].

Property	Details
CAS Registry Number	664-95-9 [1] [2]
IUPAC Name	N-(Cyclohexylcarbamoyl)-4-methylbenzenesulfonamide [1]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub> S [1] [2]
Average Mass	296.385 g/mol [1]
Melting Point	174-176 °C [2]
Water Solubility	18.36 mg/L (at 37 °C) [2]
pKa	5.50 (Uncertain) [2]
Primary Use	Antidiabetic medication (Sulfonylurea) [2]

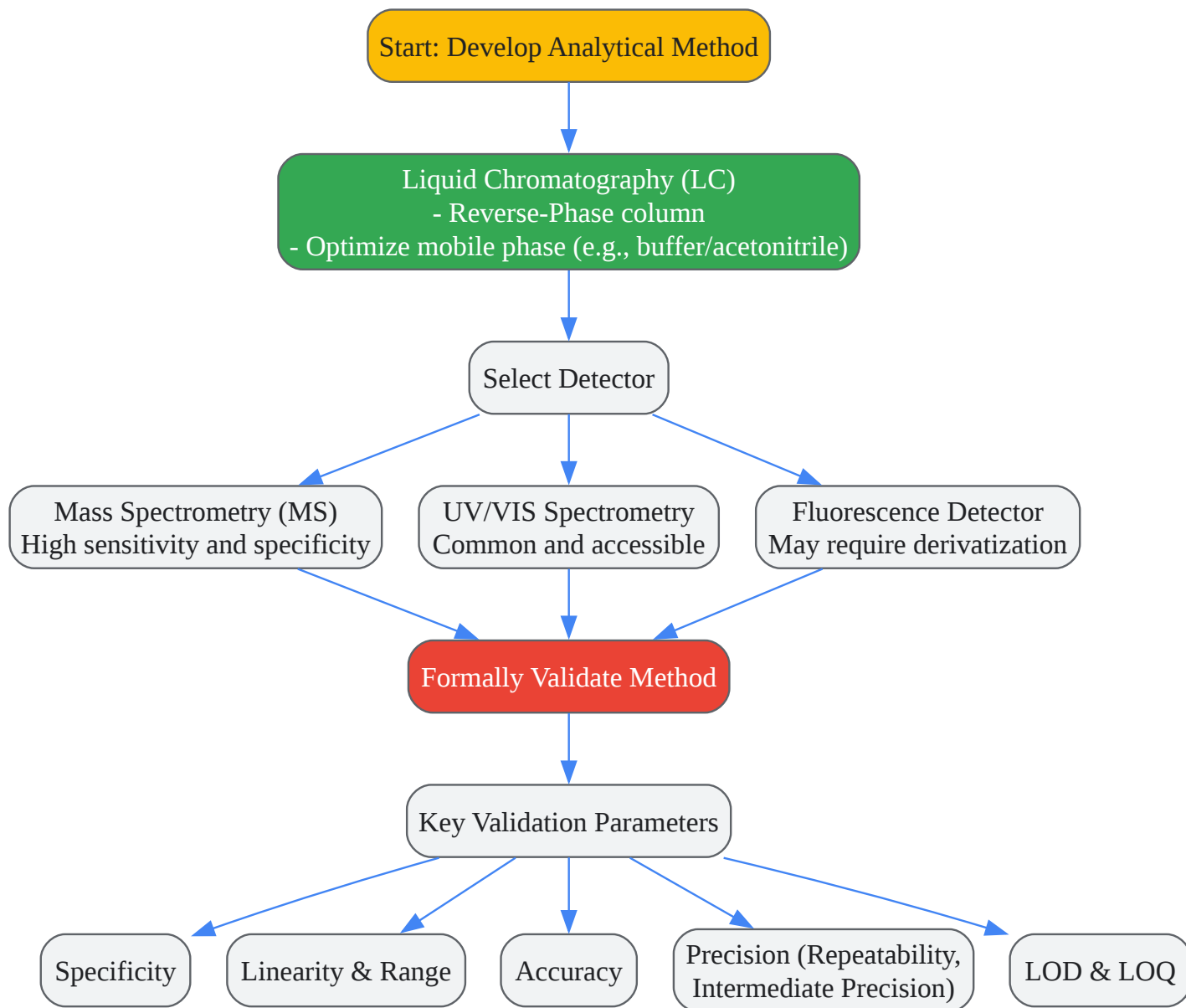
## Research Context and Analytical Clues

Although a direct method is unavailable, the search results provide some relevant context and indirect clues:

- **Therapeutic Class Context: Glycyclamide** is a sulfonylurea drug [2]. Recent scientific protocols, such as a 2022 Cochrane review protocol, are investigating the **neuroprotective effects** of this class of drugs (including glibenclamide and glimepiride) for ischemic stroke, which underscores its ongoing research relevance [3].
- **Analytical Techniques for Similar Compounds:** A study compared **High-Performance Liquid Chromatography (HPLC)** with a fluorescence detector and **Liquid Chromatography/Mass Spectrometry (LC/MS)** for determining glibenclamide (a related sulfonylurea) in serum. This suggests that these techniques are applicable for this drug class [4]. The method involved sample acidification, chloroform extraction, and for HPLC, derivatization with a fluorescent agent [4].

## How to Proceed with Method Development

Given the lack of a direct protocol, here is a general approach and workflow you can follow to develop and validate your own analytical method for **glycyclamide**.



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- **Technique Selection:** Based on the information found, a chromatographic technique is most appropriate.
  - **Primary Choice: LC-MS/MS:** This offers high specificity and sensitivity, especially for complex biological matrices like serum or plasma [4].
  - **Alternative: HPLC with UV/FLD:** HPLC with a UV-Vis or Fluorescence Detector is a robust and more accessible option. The finding that a similar drug was analyzed using HPLC with

fluorescence detection after derivatization is a valuable clue [4].

- **Sample Preparation:** The search results indicate that for serum analysis, a liquid-liquid extraction (LLE) with chloroform after sample acidification has been successfully used for a related compound [4]. You could begin by testing and adapting this approach.
- **Formal Validation:** Once a working method is established, it must be validated. The workflow above outlines the key parameters you need to test according to standards like ICH Q2(R1).

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## References

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2. Cas 664-95-9, glycyclamide [lookchem.com]
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